

Application Notes and Protocols for N-(Hydroxy-PEG3)-N-Boc-PEG4-Boc

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Compound of Interest

Compound Name: *N-(Hydroxy-PEG3)-N-Boc-PEG4-Boc*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for the use of **N-(Hydroxy-PEG3)-N-Boc-PEG4-Boc**, a heterobifunctional polyethylene glycol (PEG) linker. This linker is particularly valuable in the fields of bioconjugation and drug development, most notably in the synthesis of Proteolysis Targeting Chimeras (PROTACs).^{[1][2]}

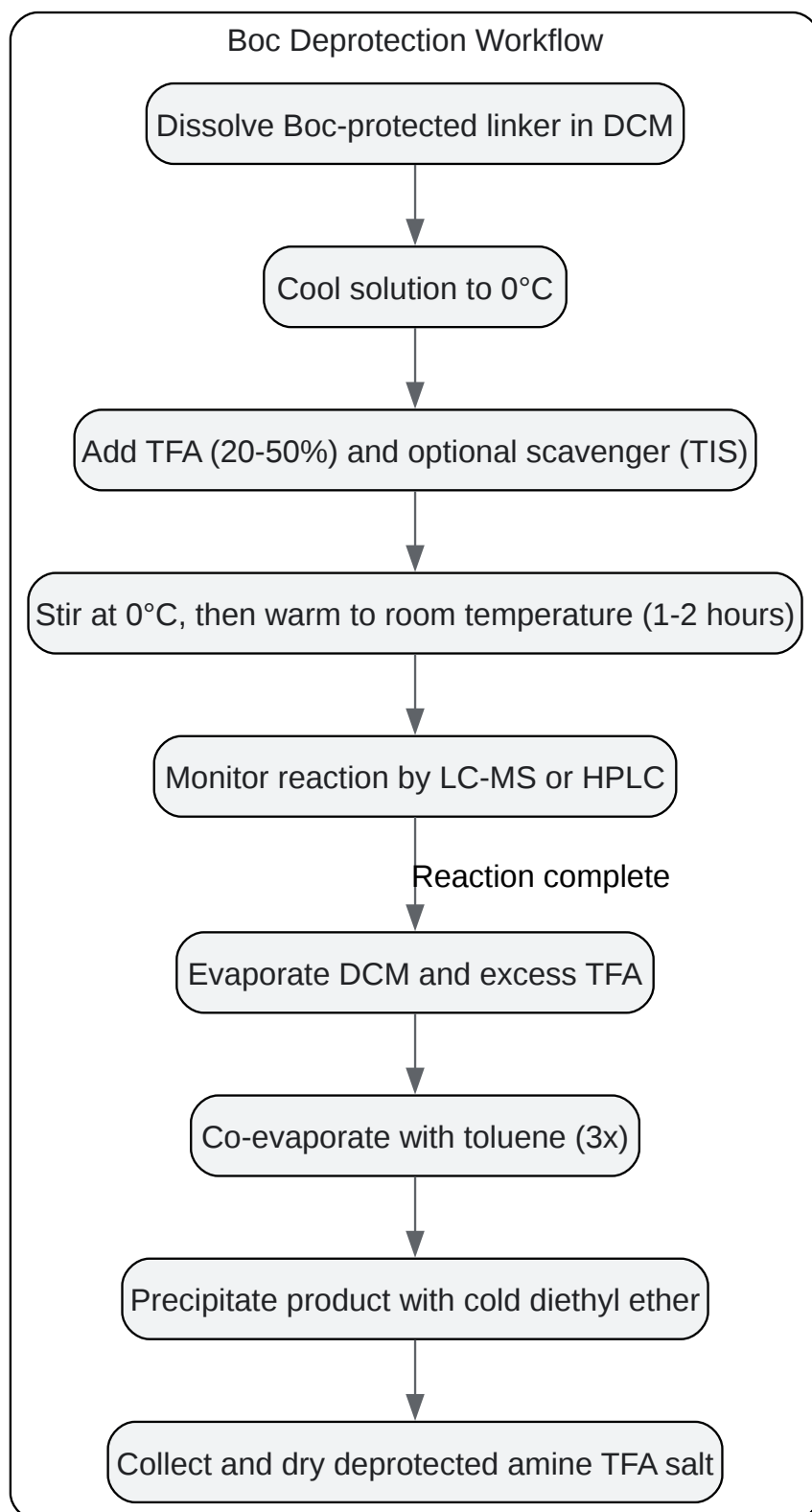
The structure of **N-(Hydroxy-PEG3)-N-Boc-PEG4-Boc** incorporates a terminal hydroxyl group and a tert-butyloxycarbonyl (Boc) protected amine, separated by a hydrophilic PEG spacer.^[3] This design allows for the sequential and controlled conjugation of different molecular entities. The Boc group provides a stable protecting group for the amine, which can be readily removed under mild acidic conditions to allow for subsequent reactions.^{[4][5]} The hydroxyl group can be activated for conjugation to another molecule. The PEG spacer enhances the aqueous solubility and can improve the pharmacokinetic properties of the final conjugate.^{[4][6]}

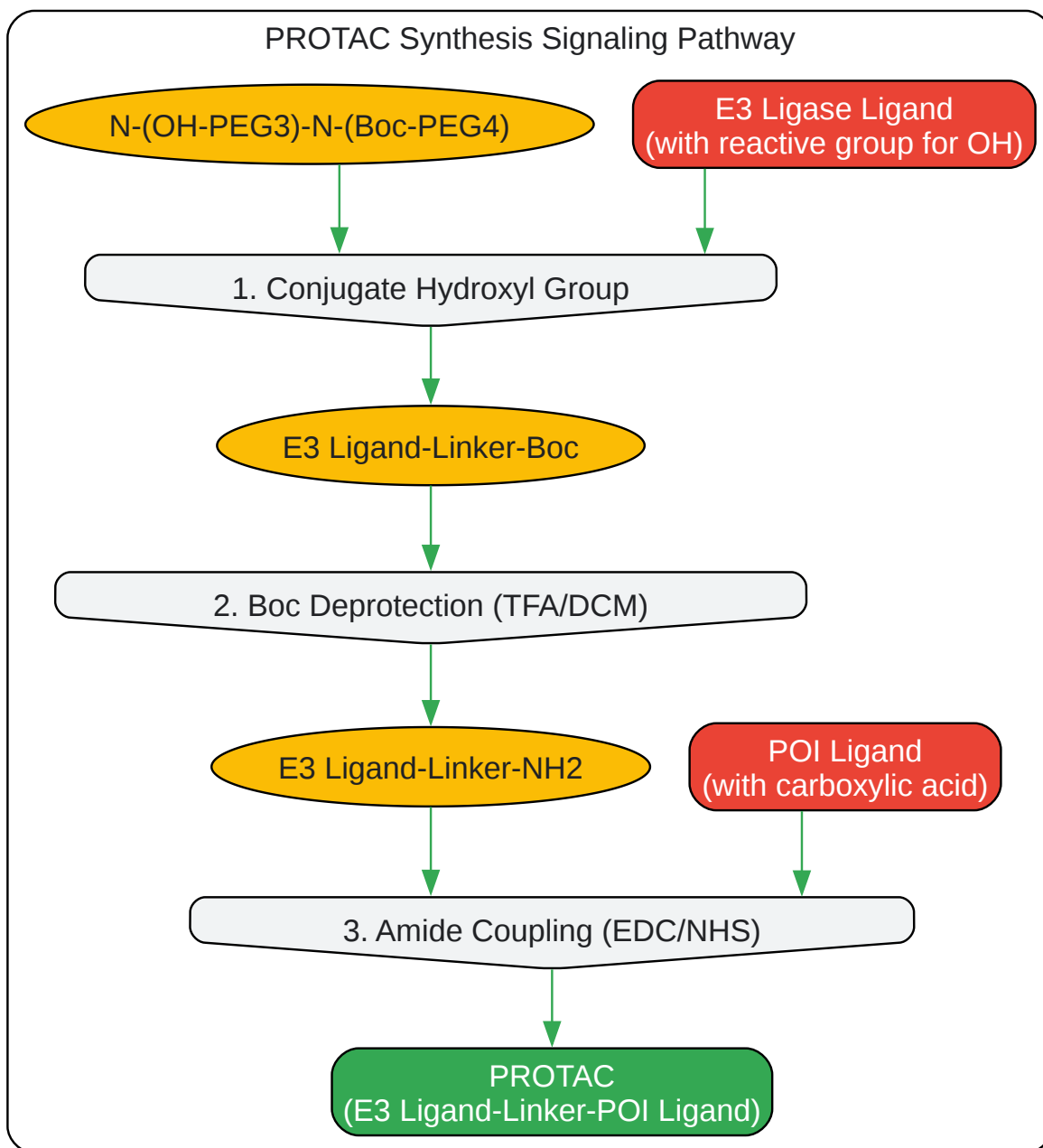
Key Features:

- **Heterobifunctional:** Contains two different reactive functional groups (hydroxyl and a protected amine) for sequential conjugation.
- **Boc Protection:** The Boc-protected amine allows for controlled, stepwise synthesis, preventing unwanted side reactions.^[7]

- PEG Spacer: The hydrophilic PEG chain enhances solubility and can reduce aggregation and immunogenicity of the final product.[\[4\]](#)
- PROTAC Synthesis: This linker is well-suited for connecting a ligand for a target protein and a ligand for an E3 ubiquitin ligase in the construction of PROTACs.[\[1\]](#)[\[2\]](#)

Chemical Structure





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References

- 1. N-(Hydroxy-PEG3)-N-Boc-PEG4-Boc - Immunomart [immunomart.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. N-(Hydroxy-peg3)-n-boc-peg4-t-butyl ester | Biopharma PEG [biochempeg.com]
- 4. benchchem.com [benchchem.com]
- 5. Boc-PEG, PEG linker, PEG reagent | BroadPharm [broadpharm.com]
- 6. PEG Linkers Explained: Types, Uses, and Why They Matter in Bioconjugation | AxisPharm [axispharm.com]
- 7. benchchem.com [benchchem.com]
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